

2,5-Diiodobenzene-1,4-diol synthesis from 1,4-diiodobenzene

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Compound of Interest

Compound Name: 2,5-Diiodobenzene-1,4-diol

Cat. No.: B076841

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Synthesis of 2,5-Diiodobenzene-1,4-diol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of a reliable method for the synthesis of **2,5-diiodobenzene-1,4-diol**, a valuable building block in medicinal chemistry and materials science. While a direct conversion from 1,4-diiodobenzene is not a commonly reported high-yield method, this document details a robust two-step synthesis commencing from the more accessible starting material, 1,4-dimethoxybenzene. The protocols provided are based on established chemical transformations and are intended to be reproducible in a standard laboratory setting.

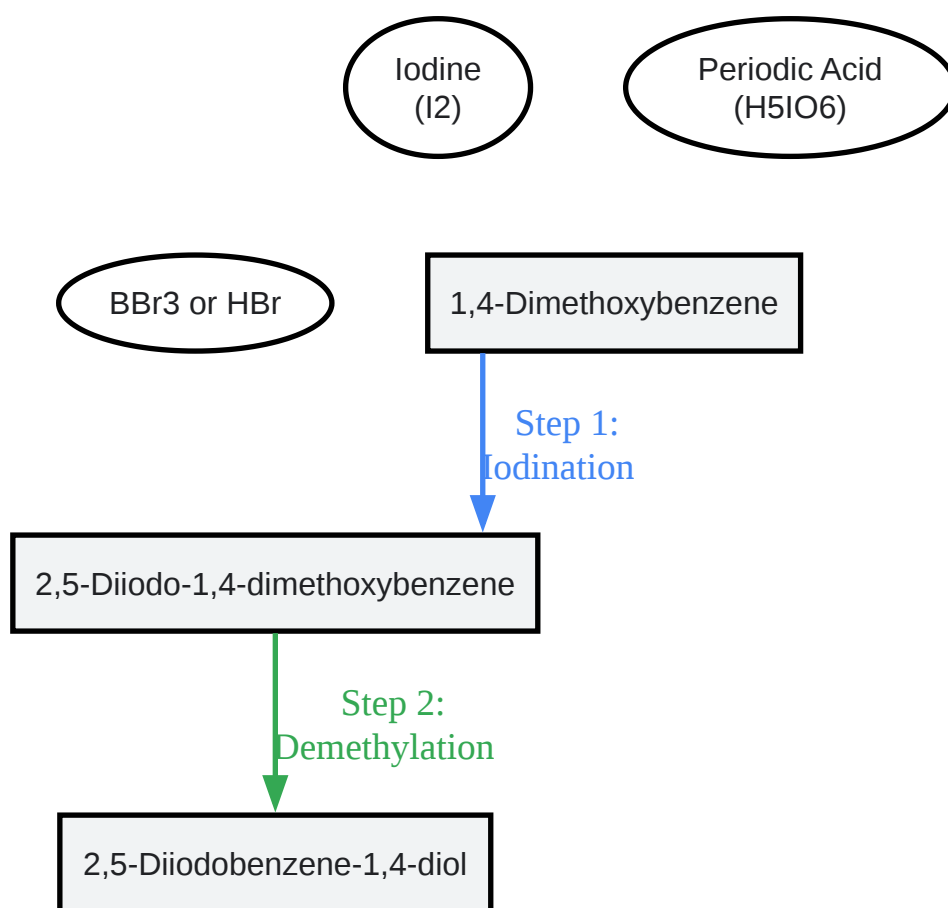
Synthetic Pathway Overview

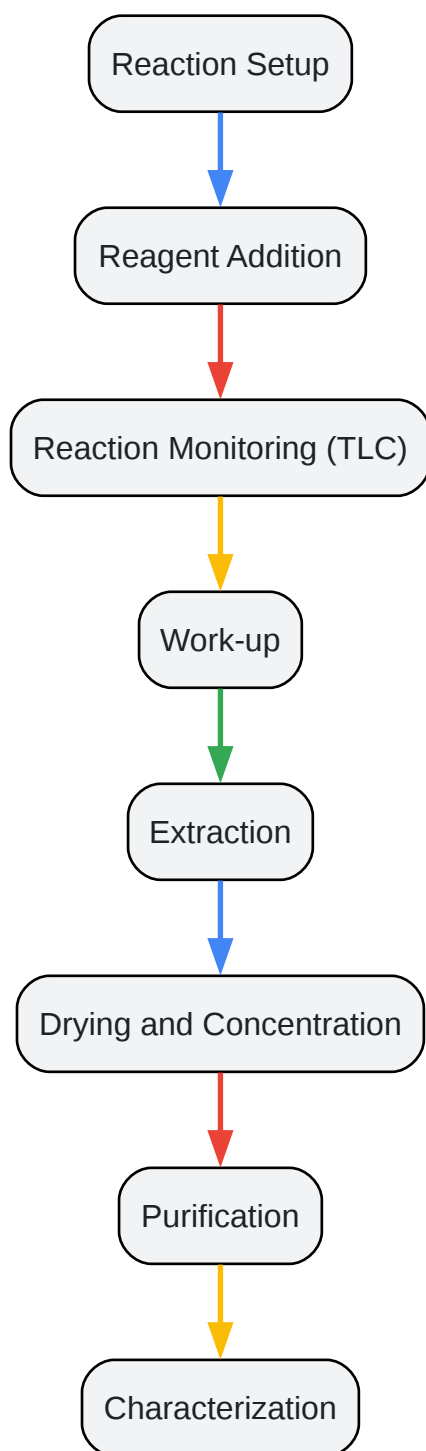
The synthesis of **2,5-diiodobenzene-1,4-diol** is most effectively achieved through a two-step process:

- **Electrophilic Iodination:** 1,4-Dimethoxybenzene is first subjected to an electrophilic iodination reaction to introduce two iodine atoms onto the benzene ring at the 2 and 5 positions, yielding 2,5-diiodo-1,4-dimethoxybenzene.

- Demethylation: The methoxy groups of the resulting 2,5-diiodo-1,4-dimethoxybenzene are then cleaved to afford the final product, **2,5-diiodobenzene-1,4-diol**.

This pathway is favored due to the activating nature of the methoxy groups, which facilitates the electrophilic substitution, and the well-established methods for the subsequent demethylation.





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